

Application Notes and Protocols for Handling Air-Sensitive Cesium Oxide

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Compound of Interest

Compound Name: Cesium oxide

Cat. No.: B1583940

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This document provides detailed protocols and safety guidelines for the handling of air-sensitive **cesium oxide** (Cs_2O) in a laboratory setting. **Cesium oxide** is a highly reactive inorganic compound that requires specific handling procedures to ensure personnel safety and maintain the integrity of the material. Its sensitivity to air and moisture necessitates the use of controlled atmospheric conditions, such as a glovebox or Schlenk line.

Properties and Hazards of Cesium Oxide

Cesium oxide is a yellow-orange hexagonal crystalline solid. It is a strong base and reacts exothermically and aggressively with water to form the corrosive cesium hydroxide (CsOH)[1]. The material is hygroscopic and will readily absorb moisture from the atmosphere, leading to its degradation.

Hazard Summary:

- Corrosive: Causes severe skin burns and eye damage[2].
- Air and Moisture Sensitive: Reacts with moisture in the air to form cesium hydroxide[1]. While stable in dry air, its reactivity with water is a primary concern[1].
- Health Hazards: Inhalation of dust can cause respiratory irritation. Ingestion can lead to severe internal burns[2].

Quantitative Data Summary

The following tables summarize key quantitative data for **cesium oxide**.

Physical Properties	Value	Reference
Molecular Weight	281.81 g/mol	[3]
Melting Point	490 °C	[3]
Density	4.65 g/cm ³	[3]
Appearance	Yellow-orange hexagonal crystals	[3]

Thermodynamic Data	Value	Reference
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-346 kJ/mol (solid)	[4]
Standard Molar Gibbs Energy of Formation ($\Delta_f G^\circ$)	-274.5 kJ/mol (solid)	[4]
Standard Molar Entropy (S°)	146.9 J/(mol·K) (solid)	[4]
Molar Heat Capacity at Constant Pressure (C_p)	76 J/(mol·K) (solid)	[4]

Solubility	Solvent	Solubility	Reference
Water	Reacts	[3][4]	
Liquid Ammonia	Reacts	[4]	
Ethanol	Soluble	[5]	
Ether	Soluble	[5]	
Dimethylformamide (DMF)	Soluble (as cesium salts)	[6]	
Dimethyl sulfoxide (DMSO)	Soluble (as cesium salts)	[6]	

Experimental Protocols

Personal Protective Equipment (PPE)

When handling **cesium oxide**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile or neoprene). It is recommended to wear two pairs of gloves.
- Body Protection: A flame-retardant lab coat and closed-toe shoes.
- Respiratory Protection: If there is a risk of dust inhalation, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Storage of Cesium Oxide

Cesium oxide must be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent any contact with air and moisture. A desiccator or a glovebox is the recommended storage environment. The storage area should be cool, dry, and well-ventilated.

Protocol for Weighing and Transferring Cesium Oxide in a Glovebox

This protocol outlines the steps for safely weighing and transferring solid **cesium oxide** within an inert atmosphere glovebox.

Materials:

- **Cesium oxide** in a sealed container
- Spatula
- Weighing paper or a tared vial
- Analytical balance (inside the glovebox)
- Receiving flask or reaction vessel
- Kimwipes
- Waste container

Procedure:

- **Glovebox Preparation:** Ensure the glovebox has a stable inert atmosphere with low oxygen and moisture levels (typically <1 ppm).
- **Material Transfer into Glovebox:** Introduce the sealed container of **cesium oxide**, spatula, weighing paper/vial, and receiving flask into the glovebox antechamber. Purge the antechamber with inert gas for the recommended number of cycles (typically 3-5 cycles).
- **Transfer to Main Chamber:** Once the antechamber is purged, transfer the items into the main chamber of the glovebox.
- **Equilibration:** Allow the **cesium oxide** container to equilibrate to the glovebox temperature before opening to prevent condensation.
- **Weighing:**

- Place the weighing paper or tared vial on the analytical balance and tare it.
- Carefully open the **cesium oxide** container.
- Using a clean, dry spatula, transfer the desired amount of **cesium oxide** to the weighing paper/vial.
- Record the mass.
- Securely close the main **cesium oxide** container.
- Transfer to Receiving Flask:
 - Carefully transfer the weighed **cesium oxide** from the weighing paper/vial into the receiving flask. A powder funnel may be used to prevent spillage.
- Cleanup:
 - Wipe the spatula and any minor spills with a dry Kimwipe and dispose of it in the designated waste container inside the glovebox.
- Removal of Materials:
 - Seal the receiving flask.
 - Place all waste and used materials in the antechamber for removal.
 - Purge the antechamber before opening it to the laboratory atmosphere.

Protocol for Handling a Cesium Oxide Spill

In the event of a **cesium oxide** spill, immediate and appropriate action is crucial to mitigate hazards.

Small Spill (inside a fume hood or glovebox):

- Alert Personnel: Notify others in the immediate area.
- Containment: If outside a glovebox but within a fume hood, ensure the sash is lowered.

- Cleanup:
 - Wear appropriate PPE.
 - Use a dry, inert absorbent material (e.g., sand or vermiculite) to cover the spill.
 - Carefully sweep the mixture into a designated, labeled waste container. Do not use water.
 - Decontaminate the area with a suitable solvent (e.g., isopropanol) followed by a thorough wipe-down.

Large Spill (outside of a controlled environment):

- Evacuate: Immediately evacuate the area.
- Isolate: Close the doors to the laboratory and prevent entry.
- Notify: Inform the appropriate emergency response personnel (e.g., Environmental Health and Safety).
- Ventilate: If safe to do so, increase ventilation in the area by turning on fume hoods.

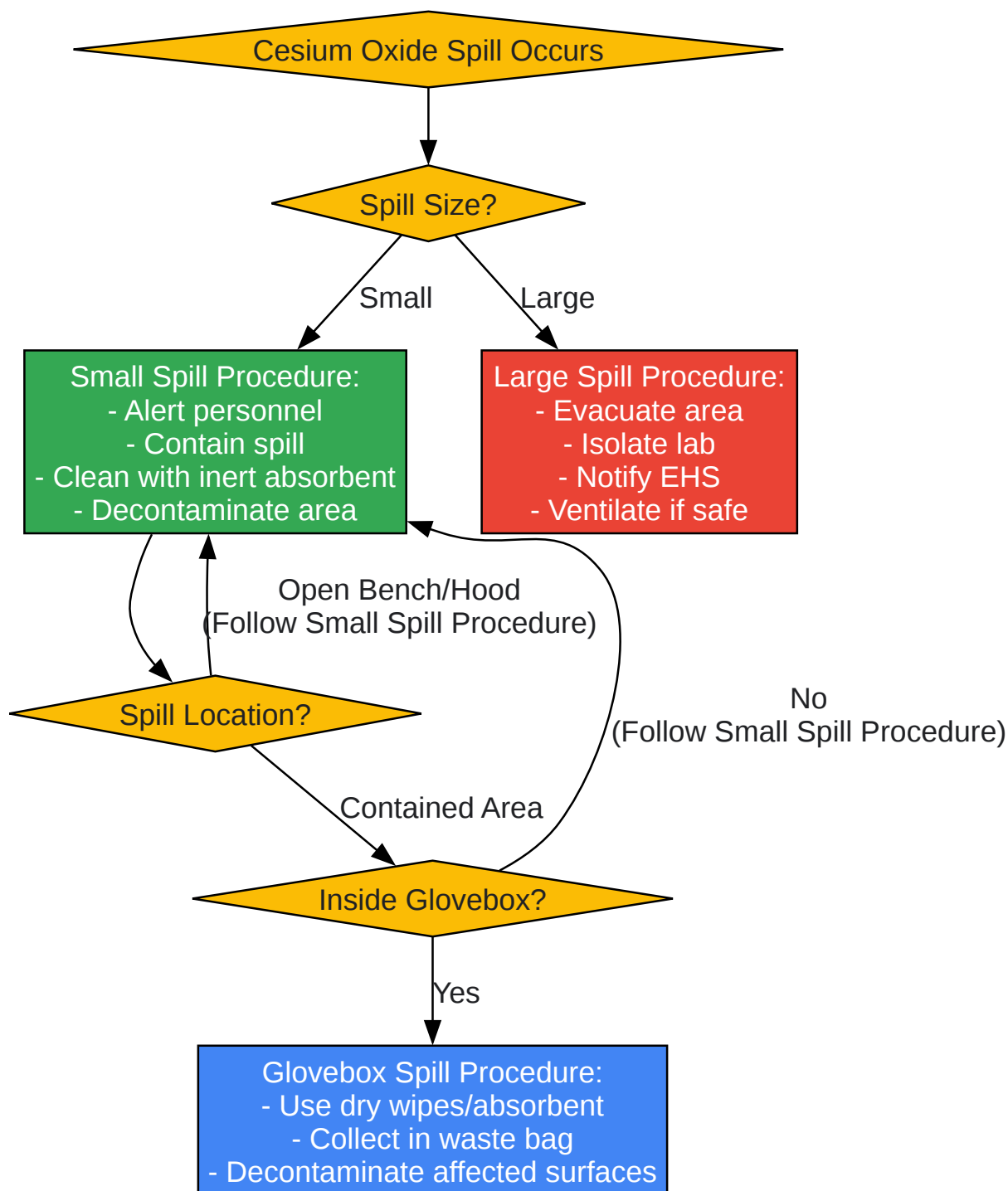
Disposal of Cesium Oxide Waste

All **cesium oxide** waste, including contaminated materials, must be disposed of as hazardous waste.

- Segregation: Collect all **cesium oxide** waste in a clearly labeled, sealed, and compatible container.
- Labeling: The container must be labeled with "Hazardous Waste," the chemical name ("**Cesium Oxide**"), and the associated hazards (Corrosive, Air and Moisture Sensitive).
- Disposal Request: Follow your institution's procedures for hazardous waste pickup and disposal. Do not mix with other waste streams.

Visualized Workflows

The following diagrams illustrate key experimental workflows for handling **cesium oxide**.



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